

An In-depth Technical Guide to 2-Pentyne (CAS 627-21-4)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Pentyne, also known as ethylmethylacetylene, is an internal alkyne with the chemical formula C₅H₈.[1] It is a colorless, flammable liquid with a distinct odor.[2] As an unsaturated hydrocarbon, **2-pentyne** serves as a versatile building block in organic synthesis, primarily utilized in the production of other chemicals and in the study of reaction mechanisms.[2] This technical guide provides a comprehensive overview of the physicochemical properties, spectroscopic data, key chemical reactions with detailed experimental protocols, and safety information for **2-Pentyne** (CAS 627-21-4).

Physicochemical Properties

The fundamental physical and chemical properties of **2-Pentyne** are summarized in the table below. This data is essential for its proper handling, storage, and application in experimental settings.



Property	Value	Source(s)
CAS Number	627-21-4	[1][3][4][5][6]
Molecular Formula	C ₅ H ₈	[5][6]
Molecular Weight	68.12 g/mol	[3][5][6]
Appearance	Colorless liquid	[2][7]
Odor	Distinct/Unpleasant	[2][5][8]
Boiling Point	56-57 °C	[9][3][6][7]
Melting Point	-109 °C	[9][3][6][7]
Density	0.710 g/mL at 25 °C	[9][3][6][7][10]
Vapor Pressure	393 mmHg at 37.7 °C	[9][3][6]
Flash Point	-30 °C (-22 °F)	[9]
Solubility	Soluble in organic solvents, limited solubility in water.[2]	
Refractive Index (n20/D)	1.404	[3][6][7]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Pentyne**.

Spectrum Type	Key Peaks/Signals	
¹H NMR	δ (ppm): 2.13 (q, 2H), 1.77 (t, 3H), 1.11 (t, 3H)	
¹³ C NMR	δ (ppm): 79.9, 75.5, 13.5, 12.4, 11.8	
IR (Infrared)	2970, 2930, 2870, 1460, 1380, 1320, 1240, 1040 cm ⁻¹	
Mass Spectrometry (MS)	m/z: 68 (M+), 53, 41, 39	



Key Chemical Reactions and Experimental Protocols

2-Pentyne, as an internal alkyne, undergoes several characteristic reactions. This section details the experimental protocols for its synthesis and key transformations.

Synthesis of 2-Pentyne from 1-Pentyne

2-Pentyne can be synthesized from its isomer, **1**-pentyne, through a base-catalyzed isomerization reaction.

Experimental Protocol:

- Reagents: 1-Pentyne, ethanolic potassium hydroxide (or sodium amide in liquid ammonia).
- Procedure: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, a solution of potassium hydroxide in ethanol is prepared. 1-Pentyne is added to this solution. The mixture is heated to reflux for several hours. The progress of the reaction is monitored by gas chromatography (GC). Upon completion, the reaction mixture is cooled to room temperature and diluted with water. The organic layer is separated, washed with brine, dried over anhydrous magnesium sulfate, and distilled to yield pure 2-pentyne.

Selective Hydrogenation to cis-2-Pentene

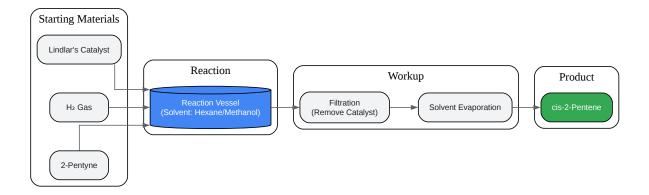
The partial hydrogenation of **2-pentyne** using Lindlar's catalyst stereoselectively yields cis-2-pentene.

Experimental Protocol:

- Reagents: **2-Pentyne**, Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline), hydrogen gas, and a solvent such as methanol or hexane.
- Procedure: A solution of 2-pentyne in the chosen solvent is placed in a hydrogenation flask.
 A catalytic amount of Lindlar's catalyst is added. The flask is connected to a hydrogen source and the atmosphere is replaced with hydrogen. The mixture is stirred vigorously at room temperature under a hydrogen atmosphere (typically a balloon). The reaction is monitored by GC until one equivalent of hydrogen has been consumed. The catalyst is then removed by



filtration through a pad of Celite, and the solvent is evaporated under reduced pressure to afford cis-2-pentene.



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Caption: Workflow for the selective hydrogenation of **2-Pentyne**.

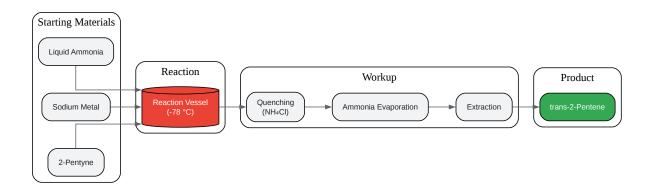
Reduction to trans-2-Pentene

The reduction of **2-pentyne** with sodium metal in liquid ammonia produces trans-2-pentene.

Experimental Protocol:

- Reagents: 2-Pentyne, sodium metal, liquid ammonia.
- Procedure: A reaction flask is cooled to -78 °C in a dry ice/acetone bath and liquid ammonia is condensed into it. Small pieces of sodium metal are added until a persistent blue color is observed. 2-Pentyne is then added dropwise to the solution. The reaction is stirred at -78 °C for several hours. The reaction is quenched by the careful addition of ammonium chloride. The ammonia is allowed to evaporate, and the residue is partitioned between water and an organic solvent (e.g., ether). The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed by distillation to yield trans-2-pentene.





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Caption: Workflow for the reduction of **2-Pentyne** to trans-2-Pentene.

Safety Information

2-Pentyne is a highly flammable liquid and vapor.[9] It is harmful if swallowed and may cause respiratory irritation.[9] It is also a skin and eye irritant.[9]

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.[9]
- Wear protective gloves, clothing, eye protection, and face protection.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[9]

First-Aid Measures:

In case of skin contact: Wash with plenty of soap and water.



- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[9]
- If swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[9]

Conclusion

2-Pentyne (CAS 627-21-4) is a valuable reagent in organic chemistry, particularly for the stereoselective synthesis of alkenes. A thorough understanding of its physicochemical properties, spectroscopic characteristics, and reaction protocols is essential for its safe and effective use in research and development. This guide provides a foundational resource for professionals working with this compound.

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